

Technical Monograph: 2-Methyl-5-Phenyl-3-Furonitrile

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Compound of Interest

Compound Name: 2-METHYL-5-PHENYL-3-FURONITRILE

CAS No.: 382167-57-9

Cat. No.: B1352256

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CAS Number: 382167-57-9[1]

PART 1: EXECUTIVE SUMMARY & CHEMICAL IDENTITY

2-Methyl-5-phenyl-3-furonitrile (IUPAC: 2-methyl-5-phenylfuran-3-carbonitrile) is a trisubstituted furan derivative serving as a critical pharmacophore in medicinal chemistry. Characterized by its electron-rich furan core stabilized by a phenyl group at the C5 position and an electron-withdrawing nitrile group at C3, this compound exhibits a unique "push-pull" electronic structure. This electronic distribution makes it a versatile intermediate for the synthesis of bioactive molecules, particularly in the development of kinase inhibitors (e.g., PI3K/mTOR pathways) and antimycobacterial agents.

Chemical Profile

Property	Specification
CAS Number	382167-57-9
IUPAC Name	2-Methyl-5-phenylfuran-3-carbonitrile
Molecular Formula	
Molecular Weight	183.21 g/mol
Appearance	Pale yellow to off-white crystalline solid
Solubility	Soluble in DMSO, MeOH, DCM, EtOAc; Insoluble in Water
LogP (Predicted)	~3.2 (Lipophilic)
H-Bond Donors/Acceptors	0 / 2
Rotatable Bonds	1 (Phenyl-Furan bond)

PART 2: SYNTHESIS & MANUFACTURING

The most authoritative and scalable route for synthesizing **2-methyl-5-phenyl-3-furonitrile** is the Feist-Benary Furan Synthesis. This method involves the condensation of an

-haloketone with a

-dicarbonyl equivalent (specifically acetoacetonitrile) in the presence of a base. This protocol is preferred over the Paal-Knorr synthesis for this specific substitution pattern because it allows for precise regiocontrol of the nitrile and methyl groups.

Core Reaction Protocol

Precursors:

- Phenacyl Bromide (2-Bromoacetophenone): Provides the C4-C5 fragment and the phenyl substituent.
- Acetoacetonitrile (3-Oxobutanenitrile): Provides the C2-C3 fragment, the methyl group, and the nitrile functionality.

Reagents:

- Base: Triethylamine () or Potassium Carbonate ().
- Solvent: Ethanol (EtOH) or Acetone.
- Catalyst (Optional): Pyridine (promotes cyclization).

Step-by-Step Methodology

- Preparation of Active Methylene Solution: Dissolve acetoacetonitrile (1.0 eq) in anhydrous ethanol. Cool the solution to 0°C under an inert nitrogen atmosphere to prevent premature polymerization.
- Alkylation (C-C Bond Formation): Add Phenacyl bromide (1.0 eq) dropwise to the solution. Immediately follow with the slow addition of Triethylamine (1.2 eq). The base deprotonates the active methylene of acetoacetonitrile, generating an enolate that attacks the -carbon of phenacyl bromide.
 - Observation: The reaction is exothermic; temperature control is critical to avoid tar formation.
- Cyclization & Dehydration: Heat the reaction mixture to reflux (approx. 78°C) for 3–5 hours. Under these conditions, the ketone carbonyl of the phenacyl moiety undergoes intramolecular attack by the enol oxygen of the acetoacetonitrile fragment, followed by dehydration (loss of) to aromatize the furan ring.
- Isolation & Purification:
 - Concentrate the solvent under reduced pressure.^{[1][2]}
 - Resuspend the residue in Ethyl Acetate and wash with water to remove bromide salts.

- Purification: Recrystallize from hot ethanol or purify via silica gel flash chromatography (Hexane:EtOAc 8:2) to yield the product as pale yellow crystals.

PART 3: MECHANISTIC INSIGHT & VISUALIZATION

The formation of the furan ring follows a cascade mechanism: Alkylation

Cyclization

Aromatization. Understanding this pathway is crucial for troubleshooting low yields, which often result from incomplete dehydration or competing O-alkylation.

Mechanism of Action: Feist-Benary Cyclization



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Figure 1: Mechanistic pathway for the synthesis of **2-Methyl-5-phenyl-3-furonitrile** via Feist-Benary cyclization.

PART 4: APPLICATIONS IN DRUG DISCOVERY

The 3-cyano-furan scaffold is a privileged structure in medicinal chemistry, often acting as a bioisostere for other 5-membered heterocycles like oxazoles or isoxazoles.

Kinase Inhibition (PI3K/mTOR)

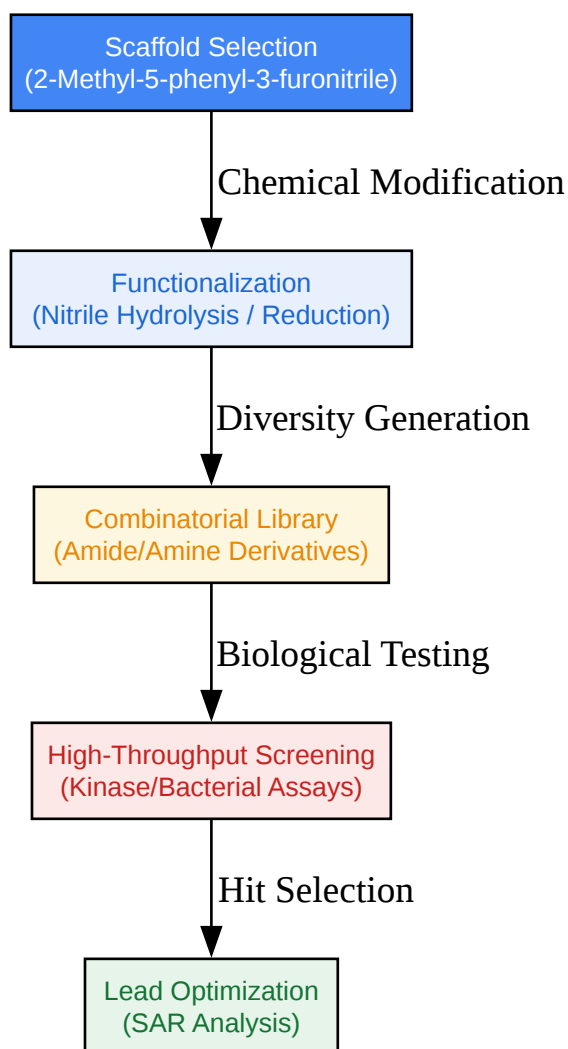
The nitrile group at C3 serves as a critical hydrogen bond acceptor, interacting with the hinge region of kinase enzymes. Derivatives of **2-methyl-5-phenyl-3-furonitrile** have been explored as intermediates for PI3K (Phosphoinositide 3-kinase) and mTOR inhibitors.[3] The planar furan ring allows the molecule to slot into the ATP-binding pocket, while the phenyl group extends into the hydrophobic back-pocket of the enzyme.

Antimycobacterial Agents

Research indicates that 5-phenylfuran derivatives possess activity against *Mycobacterium tuberculosis*. The furan core mimics the transition state of substrates in iron acquisition

pathways (e.g., salicylate synthase MbtI inhibitors), disrupting the bacteria's ability to scavenge iron.

Research Workflow: From Hit to Lead



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Figure 2: Strategic workflow utilizing the furonitrile scaffold in drug development.

PART 5: SAFETY & HANDLING (MSDS SUMMARY)

While specific toxicological data for CAS 382167-57-9 is limited, it should be handled with the standard precautions reserved for functionalized nitriles and furan derivatives.

- Hazard Classification: Irritant (Skin/Eye/Respiratory).

- Signal Word: Warning.
- Hazard Statements:
 - H302: Harmful if swallowed (Nitrile toxicity potential).
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
- Handling Protocol:
 - Use only in a chemical fume hood.
 - Wear nitrile gloves and safety goggles.
 - Avoid contact with strong acids (risk of hydrolysis to furoic acid) or strong reducing agents (risk of amine formation).

References

- PubChem. 2-Methyl-5-phenylfuran-3-carboxylic acid (Structural Analog). National Library of Medicine. Available at: [\[Link\]](#)
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